

An In-depth Technical Guide to the Synthesis and Characterization of Bicalutamide

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Compound of Interest

Compound Name: *Gumelutamide monosuccinate*

CAS No.: *2842844-51-1*

Cat. No.: *B15541411*

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Disclaimer: Initial searches for "**Gumelutamide monosuccinate**" did not yield any publicly available scientific literature, patents, or clinical trial information. It is highly probable that the requested compound name is a typographical error. Based on phonetic similarity and the context of drug development, this guide will focus on Bicalutamide, a well-established nonsteroidal antiandrogen. No information was found regarding a "monosuccinate" salt form of Bicalutamide.

This technical guide provides a comprehensive overview of the synthesis, characterization, mechanism of action, and clinical relevance of Bicalutamide, intended for researchers, scientists, and drug development professionals.

Introduction

Bicalutamide, sold under the brand name Casodex among others, is a nonsteroidal antiandrogen (NSAA) medication primarily used in the treatment of prostate cancer.^{[1][2]} It functions by competitively inhibiting the action of androgens, such as testosterone and dihydrotestosterone (DHT), at the androgen receptor (AR).^{[1][3][4]} This guide details the

chemical synthesis of Bicalutamide, its analytical characterization, and its biological mode of action.

Synthesis of Bicalutamide

Several synthetic routes for Bicalutamide have been reported since its initial development. The original synthesis and a more recent, efficient two-step synthesis are outlined below.

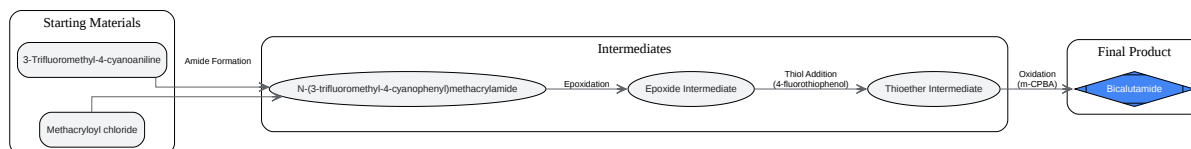
Original Multistep Synthesis

The first published synthesis of Bicalutamide involves a multi-step process starting from 3-trifluoromethyl-4-cyanoaniline.^[5]

Experimental Protocol:

- **Amide Formation:** 3-Trifluoromethyl-4-cyanoaniline is reacted with methacryloyl chloride to form N-(3-trifluoromethyl-4-cyanophenyl)methacrylamide.^[5]
- **Epoxidation:** The resulting acrylamide is then treated with an oxidizing agent, such as a peracid, to form the corresponding epoxide.^[5]
- **Thiol Addition:** The epoxide ring is opened by reaction with 4-fluorothiophenol, yielding a thioether intermediate.^[5]
- **Oxidation:** The final step involves the oxidation of the thioether to a sulfone using an oxidizing agent like meta-chloroperoxybenzoic acid (m-CPBA), which yields Bicalutamide.^[1]
^[5]

A schematic of this synthesis pathway is presented below.



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Caption: Original multi-step synthesis of Bicalutamide.

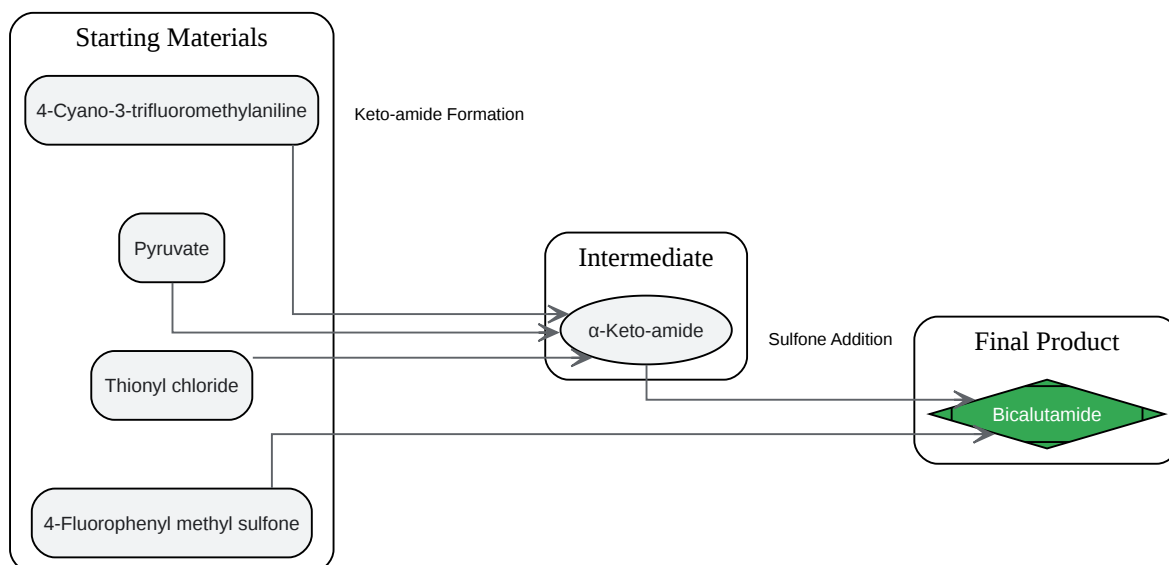
Efficient Two-Step Synthesis

A more recent and efficient synthesis route produces Bicalutamide in two steps with a higher overall yield.[6]

Experimental Protocol:

- **Keto-amide Formation:** 4-Cyano-3-trifluoromethylaniline is reacted with pyruvate and thionyl chloride in dimethylacetamide (DMA) to generate an α -keto-amide intermediate.[6]
- **Sulfone Addition:** The keto-amide is then treated with the deprotonated form of 4-fluorophenyl methyl sulfone. A 1,2-addition of the sulfone carbanion to the keto group yields Bicalutamide.[6]

This streamlined process is depicted in the following workflow diagram.



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Caption: Efficient two-step synthesis of Bicalutamide.

Characterization of Bicalutamide

The structural and conformational properties of Bicalutamide are well-characterized by various analytical techniques.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR spectroscopy is crucial for elucidating the molecular structure of Bicalutamide. Studies have reported detailed ¹H and ¹³C NMR data in different solvents, which helps in confirming the correct assignment of resonance signals.^[7] NOESY NMR analysis has been employed to study the conformational preferences of the molecule in solution, revealing the presence of both 'closed' and 'open' conformers depending on the solvent polarity.^{[7][8]}

Mass Spectrometry (MS): Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a sensitive method for the determination of Bicalutamide in biological matrices like human plasma.[9] The multiple reaction monitoring (MRM) transition for Bicalutamide is typically m/z 429.2 → 255.0 in negative ionization mode.[9]

Table 1: Key Analytical Data for Bicalutamide Characterization

Parameter	Value / Description	Reference
Molecular Formula	C18H14F4N2O4S	[1][10]
Molecular Weight	430.373 g/mol	[1]
Appearance	Fine white to off-white powder	[1]
¹ H NMR (CDCl ₃)	Chemical shifts are consistent with the proposed structure.	[7]
¹³ C NMR (CDCl ₃)	Resonances confirm the carbon skeleton of the molecule.	[7]
LC-MS/MS Transition	m/z 429.2 → 255.0 (Negative Ion Mode)	[9]

Chromatographic Data

High-Performance Liquid Chromatography (HPLC): HPLC is widely used for the analysis of Bicalutamide and its impurities.[11][12] A typical HPLC method for purity analysis might use a C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier like acetonitrile.[11]

Table 2: Example HPLC Method Parameters

Parameter	Condition	Reference
Column	Zorbax C18	[11]
Mobile Phase	Potassium dihydrogen orthophosphate buffer (pH 3.0) : Acetonitrile (55:45)	[11]
Detection	PDA Detector	[11]
Flow Rate	1.0 mL/min	[11]
Run Time	15 min	[11]

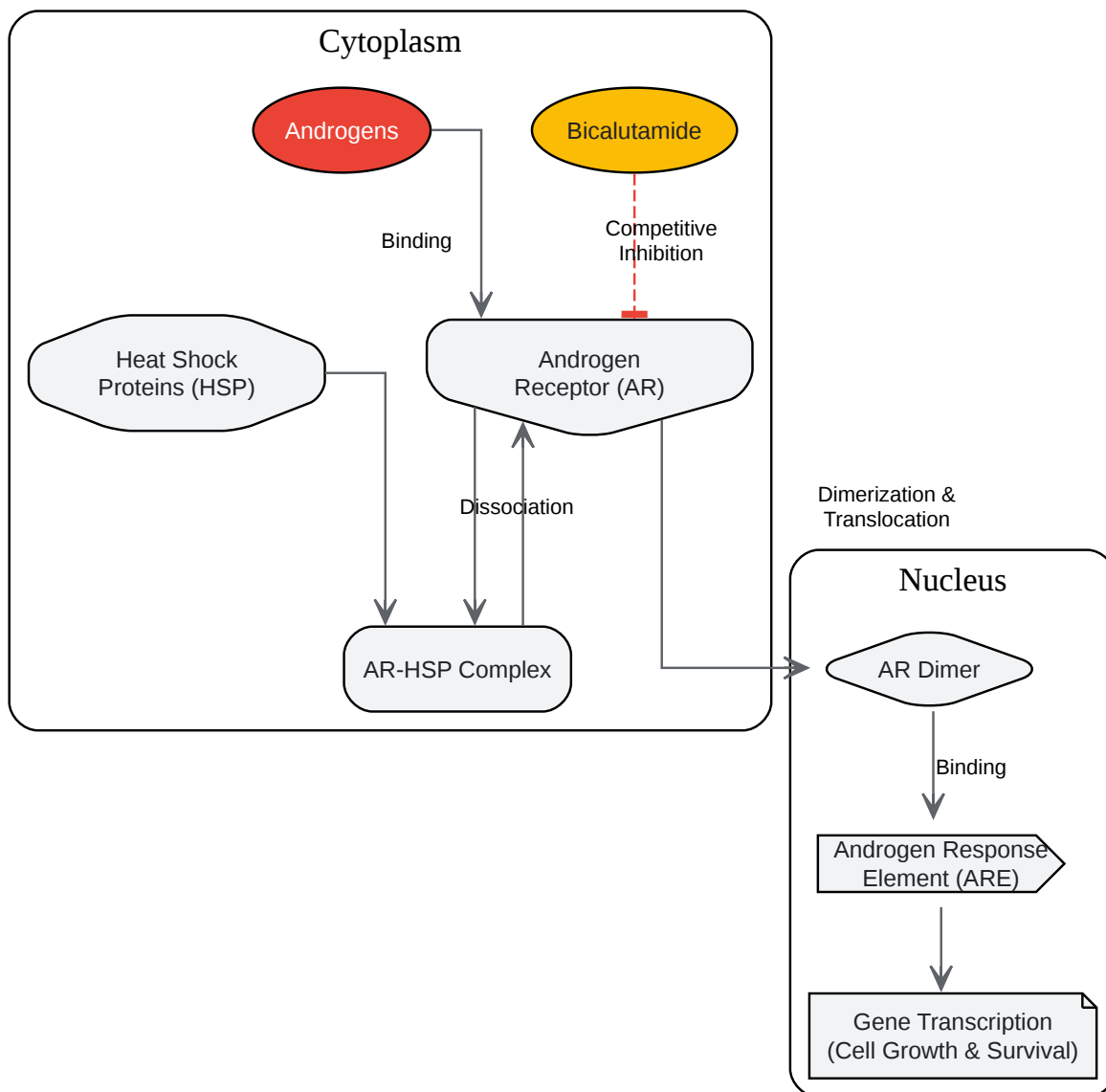
Mechanism of Action

Bicalutamide exerts its therapeutic effect by acting as a pure and potent antagonist of the androgen receptor (AR).[\[1\]](#)[\[3\]](#)[\[4\]](#)

Signaling Pathway:

- **Androgen Binding:** In normal physiology, androgens (testosterone and DHT) bind to the AR in the cytoplasm of prostate cells.
- **AR Translocation:** Upon androgen binding, the AR undergoes a conformational change, dissociates from heat shock proteins, dimerizes, and translocates to the nucleus.
- **Gene Transcription:** In the nucleus, the AR dimer binds to androgen response elements (AREs) on the DNA, recruiting coactivators and initiating the transcription of genes that promote prostate cell growth and survival.
- **Bicalutamide Inhibition:** Bicalutamide competitively binds to the ligand-binding domain of the AR.[\[4\]](#) This binding prevents the recruitment of coactivators and inhibits the translocation of the AR to the nucleus, thereby blocking the downstream signaling cascade that leads to cell proliferation.[\[4\]](#)[\[13\]](#)

The following diagram illustrates the mechanism of action of Bicalutamide.



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Caption: Mechanism of action of Bicalutamide as an androgen receptor antagonist.

Clinical Significance

Bicalutamide is primarily indicated for the treatment of Stage D2 metastatic prostate cancer in combination with a luteinizing hormone-releasing hormone (LHRH) analog.[3][14] Numerous clinical trials have evaluated the efficacy and safety of Bicalutamide, both as a monotherapy and in combination with other agents, for various stages of prostate cancer.[15][16][17][18][19]

Table 3: Overview of Bicalutamide in Clinical Trials

Trial Aspect	Description	Reference
Indication	Metastatic prostate cancer (in combination with LHRH analog)	[3] [14]
Dosage	50 mg once daily in combination therapy	[14]
Efficacy	Slows disease progression and can improve survival rates.	[16] [17]
Common Adverse Events	Hot flashes, pain, asthenia, constipation, nausea, gynecomastia, and breast pain.	[2] [14]

Conclusion

Bicalutamide is a cornerstone in the management of advanced prostate cancer. Its synthesis has evolved to more efficient routes, and its chemical and pharmacological properties are well-characterized. The mechanism of action, centered on the competitive antagonism of the androgen receptor, provides a clear rationale for its clinical efficacy. While the specific entity "**Gumelutamide monosuccinate**" remains unidentified in the scientific literature, the comprehensive data available for Bicalutamide serves as a robust foundation for researchers and clinicians in the field of oncology drug development.

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